

# 2-Fluorobutane phase diagram liquid gas equilibrium

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 2-Fluorobutane

CAS No.: 359-01-3

Cat. No.: S617584

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## Thermophysical Properties of 2-Fluorobutane

The following table consolidates key properties of **2-Fluorobutane** (C<sub>4</sub>H<sub>9</sub>F, CAS 359-01-3) from the National Institute of Standards and Technology (NIST) and other chemical sources [1] [2] [3].

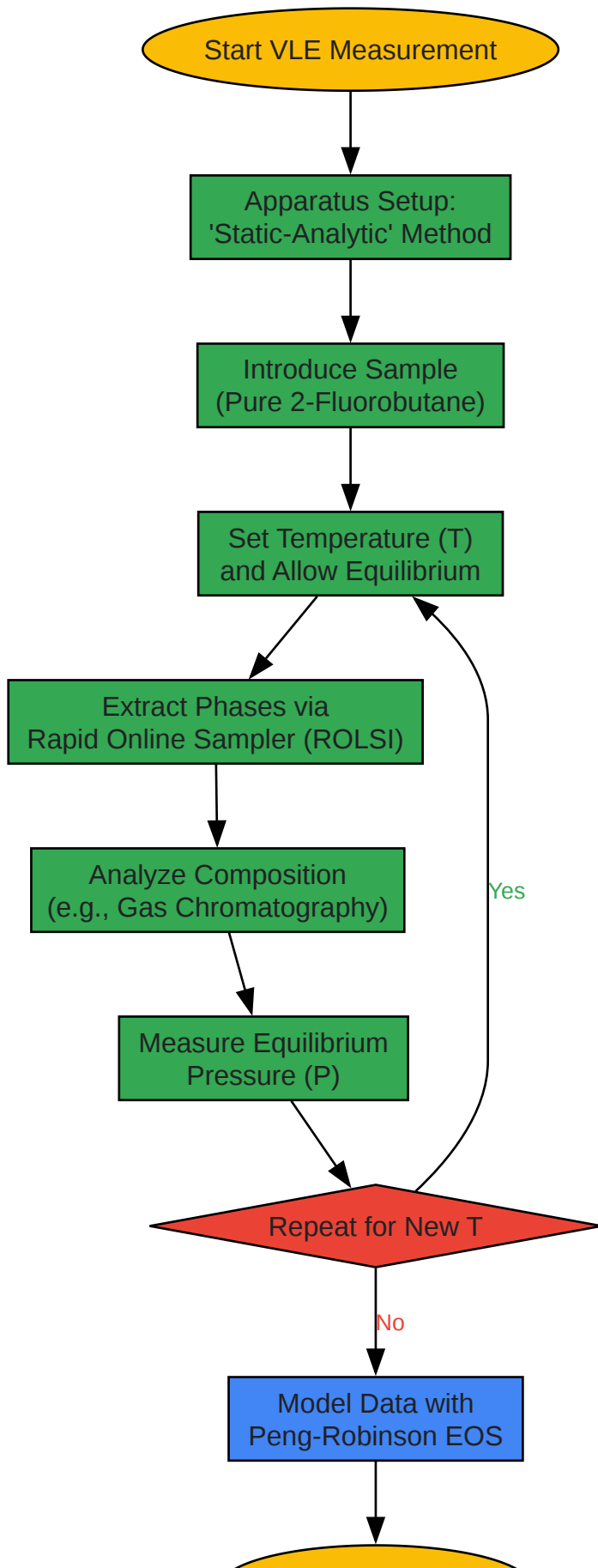
Property	Value	Unit	Source / Notes
Molecular Formula	C <sub>4</sub> H <sub>9</sub> F	-	[1] [3]
Molar Mass	76.114	g/mol	[1]
Normal Boiling Point	289.75 (calc.)	K	Joback Calculated Property [2]
	25.0	°C	Experimental Value [3]
Melting Point	120.43 (calc.)	K	Joback Calculated Property [2]
	-121	°C	Experimental Value [3]
Critical Temperature	445.48 (calc.)	K	Joback Calculated Property [2]
Critical Pressure	3722.56 (calc.)	kPa	Joback Calculated Property [2]

Property	Value	Unit	Source / Notes
Critical Density	0.272	m <sup>3</sup> /kmol	Joback Calculated Property [2]
Liquid Density	0.77	g/mL @ 15°C	[3]

According to NIST Web Thermo Tables, experimentally derived data is available for this compound, including **boiling temperature as a function of pressure** and **phase boundary pressure as a function of temperature** [1]. The dataset is extensive, also covering properties like enthalpy of vaporization, heat capacity, viscosity, and thermal conductivity for both liquid and gas phases.

## Experimental Vapor-Liquid Equilibrium (VLE) Protocols

The core data on liquid-gas equilibrium is typically measured using highly accurate experimental methods. Although the specific protocol for **2-fluorobutane** was not detailed in the results, the following method, described for related fluorinated compounds, is representative of the state-of-the-art approach.



## Report VLE Data

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*Experimental VLE Workflow*

The "static-analytic" method is a standard for high-quality VLE data measurement [4]:

- **Apparatus:** A key component is the **Rapid Online Sampler-Injector (ROLSI)**, which allows for direct sampling of the liquid and vapor phases while the mixture is at equilibrium within a cell [4].
- **Procedure:** The pure substance (or mixture) is brought to a precise, constant temperature. Once equilibrium between the liquid and vapor phases is established (typically waiting at least 10 minutes after stabilization), the ROLSI sampler is used to withdraw micro-samples from each phase for analysis [4].
- **Analysis:** The composition of the samples is most often determined using **Gas Chromatography (GC)**.
- **Data Correlation:** The experimental data (Temperature, Pressure, Composition) is then correlated with a thermodynamic model. The **Peng-Robinson Equation of State (EOS)**, often coupled with the **Mathias-Copeman alpha function** and **Wong-Sandler mixing rules**, is widely used for this purpose [4].

## How to Proceed for a Complete Phase Diagram

The search results indicate that a full graphical phase diagram for **2-fluorobutane** is not readily available in the public domain. However, you can take the following steps to obtain or construct one:

- **Access the NIST Database:** The most reliable course of action is to directly access the **NIST Web Thermo Tables (WTT)** database cited in the search results [1]. It contains the underlying data for the liquid-gas phase boundary. Professional or institutional subscriptions may be required for full access.
- **Construct the Diagram:** Using the tabulated data from NIST for "**Phase boundary pressure (Liquid in equilibrium with Gas) as a function of Temperature**", you can plot the liquid-gas coexistence curve yourself [1]. This curve is a central part of the phase diagram.
- **Consult Primary Literature:** A thorough search of scientific journals (e.g., *Journal of Chemical & Engineering Data*) may yield publications that include the phase diagram or all the necessary data to plot it for **2-fluorobutane**.

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## References

1. - 2 -- Critically Evaluated Thermophysical Property Data... fluorobutane [wtt-pro.nist.gov]
2. Butane, -fluoro- (CAS 359-01-3) - Chemical & Physical Properties by... [chemeo.com]
3. SynQuest Labs, Inc. [synquestlabs.com]
4. (PDF) Isothermal –Liquid Equilibrium Vapor for the... Data [academia.edu]

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**Address:** Ontario, CA 91761, United States

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